

Spectroscopic Characterization of 4-Iodo-1H-benzimidazole Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-iodo-1H-1,3-benzodiazolehydrochloride
Cat. No.: B13505788

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Executive Summary

4-Iodo-1H-benzimidazole hydrochloride (CAS: 2567503-87-9) is a highly versatile building block in medicinal chemistry and materials science. The benzimidazole scaffold is a privileged pharmacophore, while the C-4 iodine substituent provides a highly reactive locus for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira)[1]. Formulating this compound as a hydrochloride salt enhances its aqueous solubility and oxidative stability; however, this protonation fundamentally alters the electronic environment of the imidazole ring.

This whitepaper provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for 4-iodo-1H-benzimidazole hydrochloride. By examining the causality behind chemical shifts—specifically the heavy-atom effect of iodine and the deshielding effect of salt formation—this guide equips researchers with self-validating protocols for rigorous structural characterization[2].

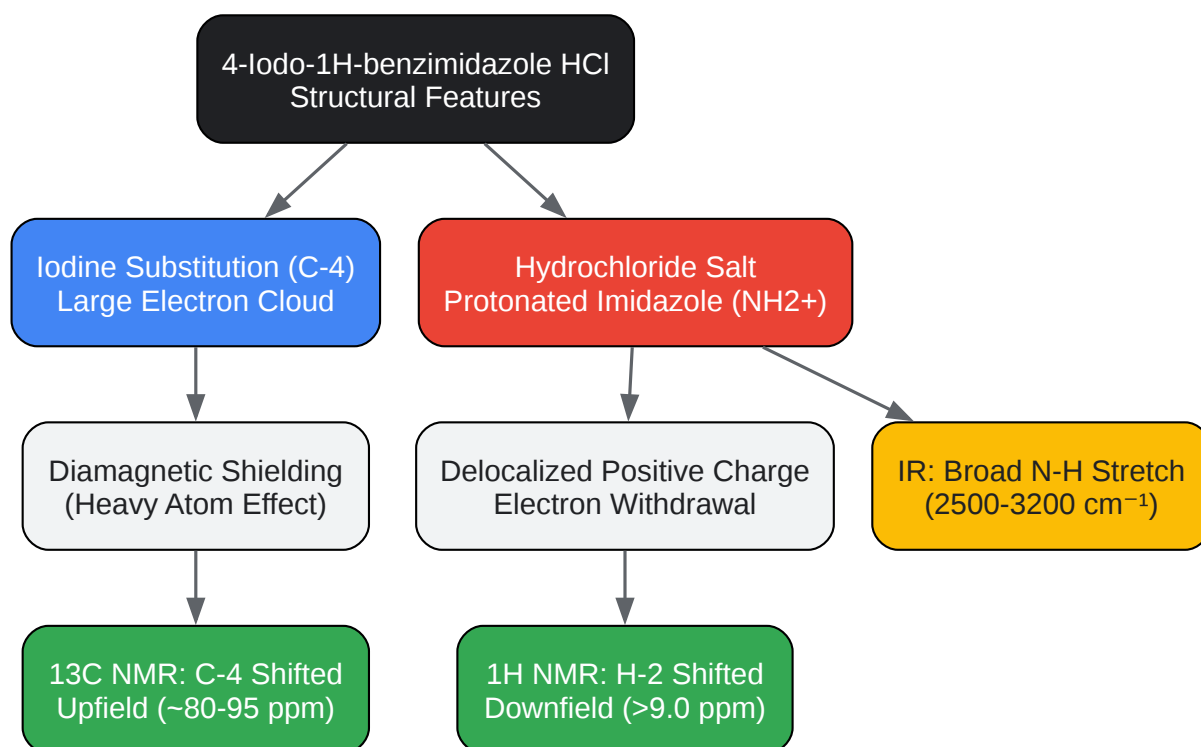
Structural Causality & Spectroscopic Logic

The spectroscopic signature of 4-iodo-1H-benzimidazole hydrochloride is governed by two dominant structural features:

- The Heavy-Atom Effect (Iodine): Iodine is a massive, polarizable halogen. In

¹³C NMR, the large electron cloud of the iodine atom induces strong spin-orbit coupling and diamagnetic shielding on the directly attached carbon (C-4). This causes an anomalous, dramatic upfield shift of the C-4 resonance, pushing it far outside the typical aromatic region[3].

- Imidazole Protonation (HCl Salt): In the free base form, benzimidazoles undergo rapid annular tautomerism between the 1H and 3H forms, often leading to signal broadening in NMR. The hydrochloride salt protonates the imidazole ring, creating a delocalized positive charge (). This halts tautomeric exchange, sharpens the aromatic signals, and severely deshields the C-2 proton, while creating a distinct, broad stretching band in the IR spectrum[1].



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Caption: Logical causality of structural features on the spectroscopic data of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

H and C NMR Data Interpretation

In the

¹H NMR spectrum, the most diagnostic signal is the H-2 proton. Because the imidazole ring is protonated, the electron density is pulled away from C-2, resulting in a sharp singlet shifted significantly downfield (typically >9.0 ppm in DMSO-

)^[1]. The aromatic protons (H-5, H-6, H-7) will present as a classic AMX or ABX spin system, with H-5 often appearing as a doublet of doublets due to ortho/meta coupling, heavily influenced by the adjacent iodine.

In the

¹³C NMR spectrum, the C-4 carbon directly bonded to the iodine atom is the critical validation point. While standard aromatic carbons resonate between 110–145 ppm, the heavy-atom effect of iodine shields C-4, shifting it upfield to approximately 85–95 ppm[4].

Self-Validating NMR Protocol

To ensure absolute confidence in the peak assignments, the following protocol incorporates a exchange step to validate the exchangeable protons.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 10–15 mg of 4-iodo-1H-benzimidazole hydrochloride in 0.6 mL of anhydrous DMSO-

. Causality for solvent choice: DMSO is highly polar, easily dissolving the salt, and shifts exchangeable protons downfield, preventing overlap with the aromatic region[2].

- Acquisition (

H): Acquire a standard 1D

¹H spectrum at 400 MHz (16–32 scans, 2s relaxation delay).

- Acquisition (

C): Acquire a proton-decoupled

¹³C spectrum. Crucial adjustment: Increase the relaxation delay (

) to 3–5 seconds and acquire

1024 scans. Quaternary carbons (like C-4 and bridgehead carbons) lack attached protons for dipole-dipole relaxation, meaning they relax slowly and require longer delays to appear distinctly[2].

- Validation (

Shake): Add 1–2 drops of Deuterium Oxide (

) directly to the NMR tube. Shake vigorously for 30 seconds and re-acquire the

¹H spectrum.

- Confirmation: The broad signal between 10.0–14.0 ppm must completely disappear, confirming its identity as the exchangeable

protons. The H-2 signal may also broaden or diminish slightly due to slower deuterium exchange at the acidic C-2 position.

Infrared (IR) Spectroscopy

Vibrational Modes

The IR spectrum of the hydrochloride salt differs markedly from the free base. The protonation of the imidazole nitrogens results in a highly hydrogen-bonded solid-state network. This manifests as a very broad, intense absorption band spanning 2500 to 3200 cm

, characteristic of

stretching[1]. The

stretch, while weak, can be observed in the far-fingerprint region (500–600 cm

).

Self-Validating ATR-FTIR Protocol

- Calibration: Prior to sample analysis, scan a polystyrene standard film to validate that the instrument's wavenumber calibration is accurate (specifically checking the 1601 cm peak).
- Background: Collect a background spectrum of the clean, dry Diamond or ZnSe ATR crystal (32 scans, 4 cm resolution).
- Acquisition: Place 2–3 mg of the solid powder directly onto the crystal. Apply the pressure anvil until the force gauge indicates optimal contact. Acquire the spectrum (4000–400 cm

)[2].

- Validation: Ensure the baseline is flat at 4000 cm

. A sloping baseline indicates poor crystal contact or excessive scattering, requiring the sample to be re-pressed.

Mass Spectrometry (MS)

Ionization and Isotopic Signatures

Mass spectrometry provides definitive proof of the iodine substituent. Iodine is monoisotopic (

), meaning it does not produce the M+2 isotope patterns characteristic of chlorine (

/

) or bromine (

/

). The exact mass of the free base (

) is 244.03 Da[1].

Self-Validating LC-MS Protocol

- Sample Preparation: Prepare a 1

g/mL solution in 50:50 Water:Acetonitrile containing 0.1% Formic Acid. Causality: The formic acid ensures the basic imidazole nitrogens remain fully protonated, maximizing ionization efficiency in positive mode.

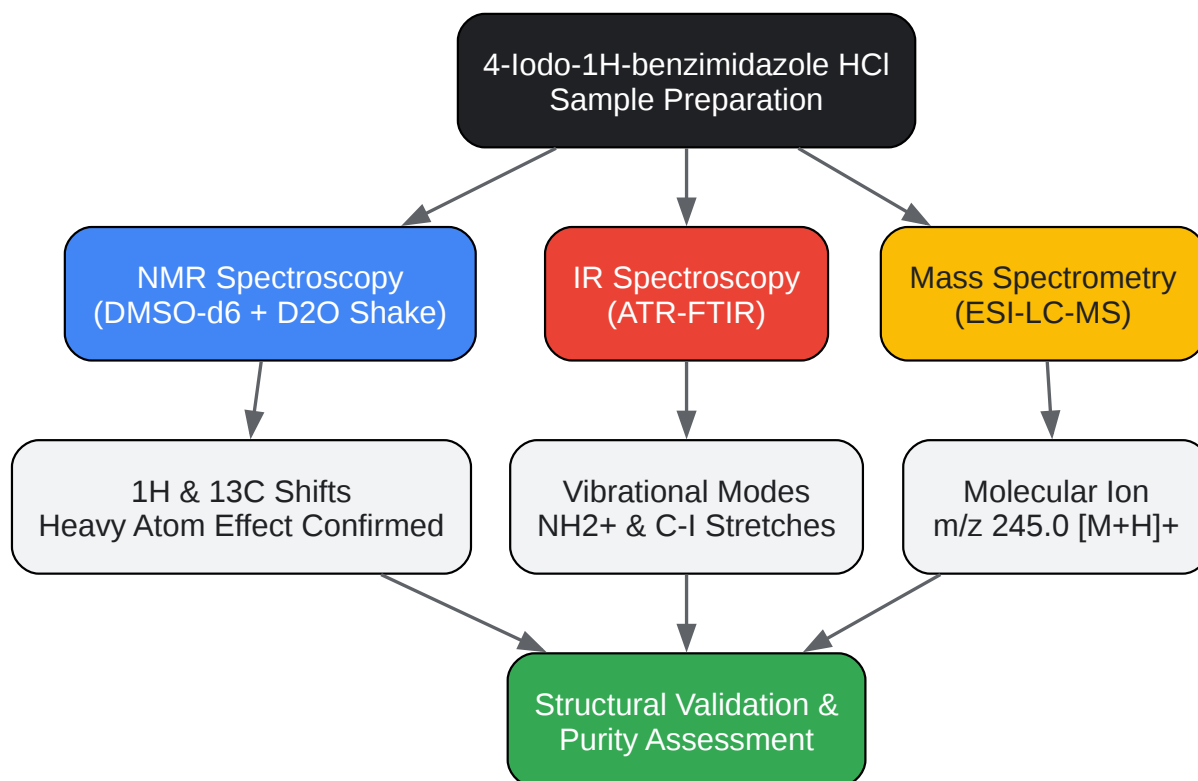
- Acquisition: Inject 1

L into an LC-ESI-MS system operating in positive ion mode (ESI+). Scan range: m/z 100–500.

- Validation (Isotope Check): Locate the

peak at m/z 245.0. To validate the presence of iodine over other halogens, inspect the m/z 247.0 region. The absence of a large M+2 peak mathematically rules out chlorine or bromine

contamination.



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Caption: Multi-modal spectroscopic workflow for the structural validation of the compound.

Quantitative Data Summaries

The following tables synthesize the anticipated spectroscopic values based on the structural logic and empirical data of iodinated benzimidazole analogs^{[1][2][4]}.

Table 1: Predicted ¹H NMR Spectral Data (400 MHz, DMSO-⁻)

Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Notes
H-2	9.20 – 9.60	Singlet (s)	-	Highly deshielded due to protonation.
H-5	7.75 – 7.90	Doublet (d) or dd	~7.8	Ortho to iodine.
H-7	7.65 – 7.80	Doublet (d) or dd	~8.0	-
H-6	7.25 – 7.45	Triplet (t) or dd	~7.8	-
	10.0 – 14.0	Broad Singlet (br s)	-	Disappears upon exchange.

Table 2: Predicted C NMR Spectral Data (100 MHz, DMSO-)

Carbon Assignment	Chemical Shift (, ppm)	Causality / Notes
C-2	~142.0 – 145.0	Deshielded amidine-like carbon.
C-3a, C-7a	~130.0 – 138.0	Quaternary bridgehead carbons.
C-5, C-6, C-7	~115.0 – 128.0	Standard aromatic methine carbons.
C-4 (C-I)	~85.0 – 95.0	Diagnostic: Extreme upfield shift due to iodine heavy-atom effect.

Table 3: Key IR & MS Data

Technique	Parameter	Value / Characteristic	Diagnostic Significance
ATR-FTIR	Stretch	2500 – 3200 cm (Broad)	Confirms the hydrochloride salt state.
ATR-FTIR	Stretch	~1620 cm	Imidazole ring vibration.
ATR-FTIR	Stretch	500 – 600 cm	Confirms halogen presence.
ESI-LC-MS		m/z 245.0	Confirms exact mass (Free base: 244.03).
ESI-LC-MS	Isotope Pattern	Monoisotopic	Lack of M+2 peak confirms Iodine over Cl/Br.

References

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